

2-Methyl-4-pentenal CAS number and properties

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Compound of Interest

Compound Name: **2-Methyl-4-pentenal**

Cat. No.: **B1615568**

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An In-depth Technical Guide to **2-Methyl-4-pentenal**

Introduction

2-Methyl-4-pentenal, with the CAS number 5187-71-3, is an organic compound classified as an unsaturated aldehyde.^{[1][2]} Its chemical structure, containing both an alkene and an aldehyde functional group, makes it a versatile intermediate in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **2-Methyl-4-pentenal** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **2-Methyl-4-pentenal**

Property	Value
CAS Number	5187-71-3 [1]
Molecular Formula	C ₆ H ₁₀ O [1] [2]
Molecular Weight	98.14 g/mol [2] [3]
Boiling Point	115.70 °C (estimated) [4]
Melting Point	-78 °C (estimated) [2]
Density	0.8483 g/cm ³ (estimated) [2]
Water Solubility	5208 mg/L at 25 °C (estimated) [5]
logP (o/w)	1.467 (estimated) [2] [4]
Flash Point	9.90 °C (estimated) [4]

Synthesis of 2-Methyl-4-pentenal

A common laboratory-scale synthesis of **2-Methyl-4-pentenal** involves the oxidation of 2-Methyl-4-penten-1-ol. The following is a detailed experimental protocol for this conversion.

Experimental Protocol: Oxidation of 2-Methyl-4-penten-1-ol

Objective: To synthesize **2-Methyl-4-pentenal** from 2-Methyl-4-penten-1-ol via Swern oxidation.

Materials:

- 2-Methyl-4-penten-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Dichloromethane (DCM)

- Triethylamine (Et₃N)
- Brine solution
- Magnesium sulfate (MgSO₄)

Procedure:

- To a solution of oxalyl chloride (1.5 eq) in DCM at -60°C, a solution of anhydrous DMSO (3.0 eq) in DCM is added under a nitrogen atmosphere and stirred for 2 minutes.[6]
- A solution of 2-methylpent-4-en-1-ol (1.0 eq) in DCM is then added, and the resulting mixture is stirred for 15 minutes at -60°C.[6]
- Triethylamine (5.0 eq) is subsequently added, and the reaction mixture is stirred at ambient temperature for 20 minutes.[6]
- The reaction is quenched with the addition of DCM and water.[6]
- The organic layer is separated, washed with brine, dried over MgSO₄, and filtered.[6]
- The filtrate is concentrated under reduced pressure to yield the crude product, which can be further purified if necessary.[6]

Applications in Research and Development

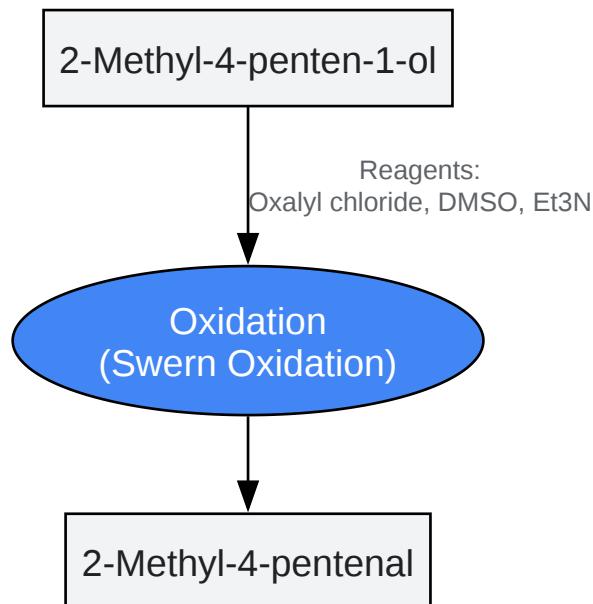
2-Methyl-4-pentenal serves as a valuable building block in organic synthesis. Its applications include:

- Flavor and Fragrance: It is used as a flavoring agent and in the synthesis of fruity and green aroma compositions.[5]
- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of complex molecules. For instance, it has been utilized in an improved total synthesis of Epothilone B, a potent anticancer agent.[7]
- Natural Product Chemistry: It can be used to study the chemical constituents of various natural products, such as cucumber.[2]

Signaling Pathways and Logical Relationships

The synthesis of **2-Methyl-4-pentenal** from its corresponding alcohol is a fundamental transformation in organic chemistry. The workflow for this process is depicted below.

Synthesis of 2-Methyl-4-pentenal



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Caption: Synthetic pathway of **2-Methyl-4-pentenal**.

Safety Information

It is crucial to handle **2-Methyl-4-pentenal** with appropriate safety precautions in a laboratory setting. The Globally Harmonized System (GHS) classification provides a summary of its potential hazards.

Table 2: GHS Hazard Information

Pictogram(s)	Hazard Statement(s)	Precautionary Statement(s)
No GHS pictogram available	<p>This chemical does not meet GHS hazard criteria for the majority of reports.^[8] However, some reports indicate it may be a flammable liquid and vapor, cause skin irritation, and may cause respiratory irritation.^[8]</p>	<p>P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P261: Avoid breathing mist or vapors. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.</p>

Note: The absence of a pictogram and conflicting hazard statements suggest that the toxicological properties have not been fully investigated. Standard safe laboratory practices should be followed.

Conclusion

2-Methyl-4-pentenal is a valuable chemical intermediate with applications in various fields, including flavor chemistry and pharmaceutical synthesis. A thorough understanding of its properties, synthesis, and safety precautions is essential for its effective and safe utilization in research and development.

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